

# In-Depth Technical Guide: 3-Methyl-4-nitroisoxazol-5-amine

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## Compound of Interest

Compound Name: 3-Methyl-4-nitroisoxazol-5-amine

Cat. No.: B1296053

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## Abstract

This technical guide provides a summary of the available information on **3-Methyl-4-nitroisoxazol-5-amine**, a heterocyclic compound with potential applications in chemical synthesis and drug discovery. The document covers the chemical identity, structural details, and a discussion of the potential reactivity and biological significance of its core motifs. While detailed experimental data for this specific molecule is not extensively available in public literature, this guide consolidates the foundational information and provides context based on related structures.

## Chemical Identity and Structure

**3-Methyl-4-nitroisoxazol-5-amine** is a substituted isoxazole, a class of five-membered heterocyclic compounds containing adjacent nitrogen and oxygen atoms. The presence of a nitro group (-NO<sub>2</sub>), an amine group (-NH<sub>2</sub>), and a methyl group (-CH<sub>3</sub>) on the isoxazole core suggests a molecule with diverse chemical reactivity and potential for biological activity.

## Core Data

The fundamental chemical identifiers for **3-Methyl-4-nitroisoxazol-5-amine** are summarized in the table below for easy reference.

Identifier	Value	Source
CAS Number	41230-51-7	[1]
Molecular Formula	C4H5N3O3	[1][2]
Molecular Weight	143.102 g/mol	[1]
IUPAC Name	3-methyl-4-nitro-1,2-oxazol-5-amine	[1]
SMILES	<chem>CC1=NOC(N)=C1--INVALID-LINK--=O</chem>	[1]
InChIKey	NRYUCAPNMJIWFE-UHFFFAOYSA-N	[1][2]

## Chemical Structure

The two-dimensional structure of **3-Methyl-4-nitroisoxazol-5-amine** highlights the key functional groups attached to the central isoxazole ring.

**Figure 1:** Chemical structure of **3-Methyl-4-nitroisoxazol-5-amine**.

## Synthesis and Reactivity

Detailed, peer-reviewed experimental protocols for the specific synthesis of **3-Methyl-4-nitroisoxazol-5-amine** are not readily found in the surveyed literature. However, the synthesis of related nitroisoxazole derivatives often involves the nitration of a corresponding isoxazole precursor. For instance, the synthesis of related compounds like methyl 3-methoxy-4-nitroisoxazole-5-carboxylate involves the nitration of a methoxyisoxazole precursor using reagents like triflic anhydride and tetramethylammonium nitrate.[3] The resulting nitro compound can then sometimes be reduced to an amine.[3]

The reactivity of the **3-Methyl-4-nitroisoxazol-5-amine** scaffold is influenced by its functional groups:

- The nitro group is a strong electron-withdrawing group, which can activate the isoxazole ring for certain nucleophilic reactions.

- The amine group is a nucleophile and can participate in reactions such as acylation, alkylation, and diazotization.
- The methyl group on the isoxazole ring can exhibit reactivity, particularly in condensation reactions if a suitable base is used. For example, the methyl group at the 5-position of 3,5-dialkyl-4-nitroisoxazoles is known to be reactive for generating carbanions that can undergo Knoevenagel condensation and Michael addition reactions.[4]

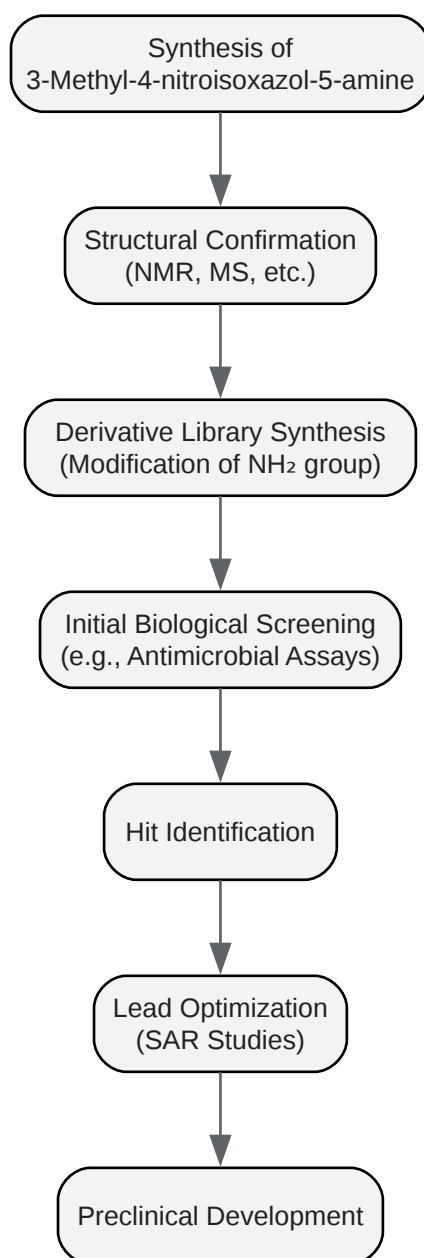
Derivatives of this core structure, such as 3-methyl-4-nitro-5-styrylisoxazoles, have been shown to be effective Michael acceptors, reacting with S-nucleophiles.[4][5] This suggests that the 4-nitroisoxazole moiety is a versatile scaffold for synthetic transformations.

## Potential Biological Activity and Applications

While specific biological data for **3-Methyl-4-nitroisoxazol-5-amine** is scarce in the public domain, the structural motifs present in the molecule are found in compounds with a wide range of biological activities.

- **Isoxazole Core:** The isoxazole ring is a common scaffold in medicinal chemistry, found in various approved drugs and clinical candidates. Its presence can confer favorable pharmacokinetic properties.
- **Nitro Group:** Aromatic and heterocyclic nitro compounds are known for their diverse biological activities, including antibacterial, antifungal, and antiparasitic properties.[6] For example, nitro-containing molecules like 5-nitroimidazoles are used in the treatment of anaerobic infections.[6] Some isoxazole derivatives have shown antifungal activity, with the nitroso group being essential for their effect.[7]
- **Amine Group:** The primary amine provides a handle for further chemical modification, allowing for the synthesis of a library of derivatives for structure-activity relationship (SAR) studies.

Given these features, **3-Methyl-4-nitroisoxazol-5-amine** could serve as a valuable building block in drug discovery programs targeting infectious diseases or other therapeutic areas where nitro-heterocycles have shown promise. A logical workflow for its potential use in early-stage drug discovery is outlined below.



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**Figure 2:** A potential workflow for the utilization of **3-Methyl-4-nitroisoxazol-5-amine** in a drug discovery program.

## Conclusion and Future Directions

**3-Methyl-4-nitroisoxazol-5-amine** (CAS: 41230-51-7) is a well-defined chemical entity. While detailed experimental and biological data are not widely published, its structure suggests significant potential as a scaffold in medicinal chemistry and as a building block for more

complex molecules. The combination of the isoxazole core, a nitro group, and a reactive amine function makes it a compound of interest for further investigation.

Future research efforts should focus on:

- Developing and publishing a robust, high-yield synthesis protocol.
- Screening the compound and its derivatives for a wide range of biological activities, particularly antimicrobial and anticancer effects.
- Conducting SAR studies to understand the contribution of each functional group to any observed biological activity.

This foundational guide serves to highlight the identity and potential of **3-Methyl-4-nitroisoxazol-5-amine**, providing a starting point for researchers interested in exploring its chemistry and therapeutic applications.

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